A Comparative Analysis of Grandinin and Castalagin for Drug Development Professionals

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Grandinin*
CAS No.:	*115166-32-0*
Cat. No.:	*B1216238*

Get Quote

Grandinin and castalagin, two structurally related ellagitannins, have garnered significant attention within the scientific community for their diverse and potent biological activities. This guide provides a comprehensive comparative analysis of these two compounds, focusing on their antioxidant, anti-inflammatory, and anticancer properties, supported by experimental data. The information is tailored for researchers, scientists, and drug development professionals seeking to evaluate their therapeutic potential.

Chemical and Structural Comparison

Grandinin and castalagin are both hydrolyzable tannins found in various plant species, including oaks and chestnuts. Structurally, **grandinin** is a C-glycosidic ellagitannin, specifically a glycoside of castalagin where a lyxose sugar moiety is attached.[1] This structural difference, though seemingly minor, can influence their bioavailability and interaction with biological targets.

Data Presentation: A Quantitative Comparison

The following tables summarize the key quantitative data regarding the biological activities of **grandinin** and castalagin.

© 2026 BenchChem. All rights reserved.

Table 1: Physicochemical Properties

Property	Grandinin	Castalagin
Molecular Formula	C46H34O30	C41H26O26
Molar Mass	1066.75 g/mol	934.63 g/mol
Key Structural Feature	Castalagin glycoside (with lyxose)	Ellagitannin
Natural Sources	Melaleuca quinquenervia (leaves), Oak species (Quercus alba, Quercus robur), Wine aged in oak barrels.[1]	Oak and chestnut wood, Terminalia species, Myrciaria dubia (camu-camu).[2]

Table 2: Antioxidant Activity

Assay	Grandinin	Castalagin
DPPH Radical Scavenging (EC50)	4.3 ± 0.3 µg/mL	0.444 - 2.399 µM (from chestnut fractions)

Table 3: Anti-inflammatory Activity

© 2026 BenchChem. All rights reserved.

Parameter	Grandinin	Castalagin
NF-κB Inhibition	Data not available	IC50 = 16.13 µg/mL (NF-κB-driven transcription in C. acnes-stimulated HaCaT cells)
IL-8 Release Inhibition	Data not available	IC50 = 18.37 µg/mL (in C. acnes-stimulated HaCaT cells)
IL-6 Release Inhibition	Data not available	IC50 = 22.54 µg/mL (in C. acnes-stimulated HaCaT cells)
Mechanism	Not elucidated	Suppresses RANKL-stimulated phosphorylation of IκBα and decreases NF-κB protein levels.[1]

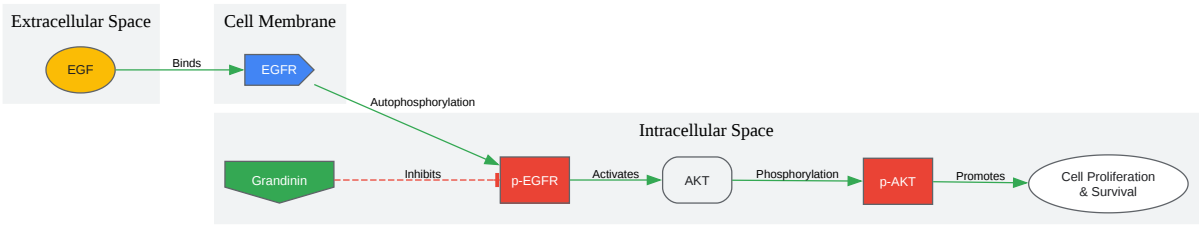
Table 4: Anticancer Activity

Parameter	Grandinin	Castalagin
Mechanism of Action	Down-regulation of EGFR and AKT phosphorylation.[2][3]	PARP1 and DNA topoisomerase II inhibition; Modulation of gut microbiota.
Effective Concentration	16 µM induces an 8-9 fold increase in apoptosis in lung cancer cell lines (MS-1, A549, LK-2).[2][3]	IC50 = 0.86 µM (PARP1 inhibition).
Cell Line Specificity	Lung cancer cells (MS-1, A549, LK-2), Human colon carcinoma cells.[2][3]	Exerts antitumor activity in preclinical models through gut microbiota modulation.

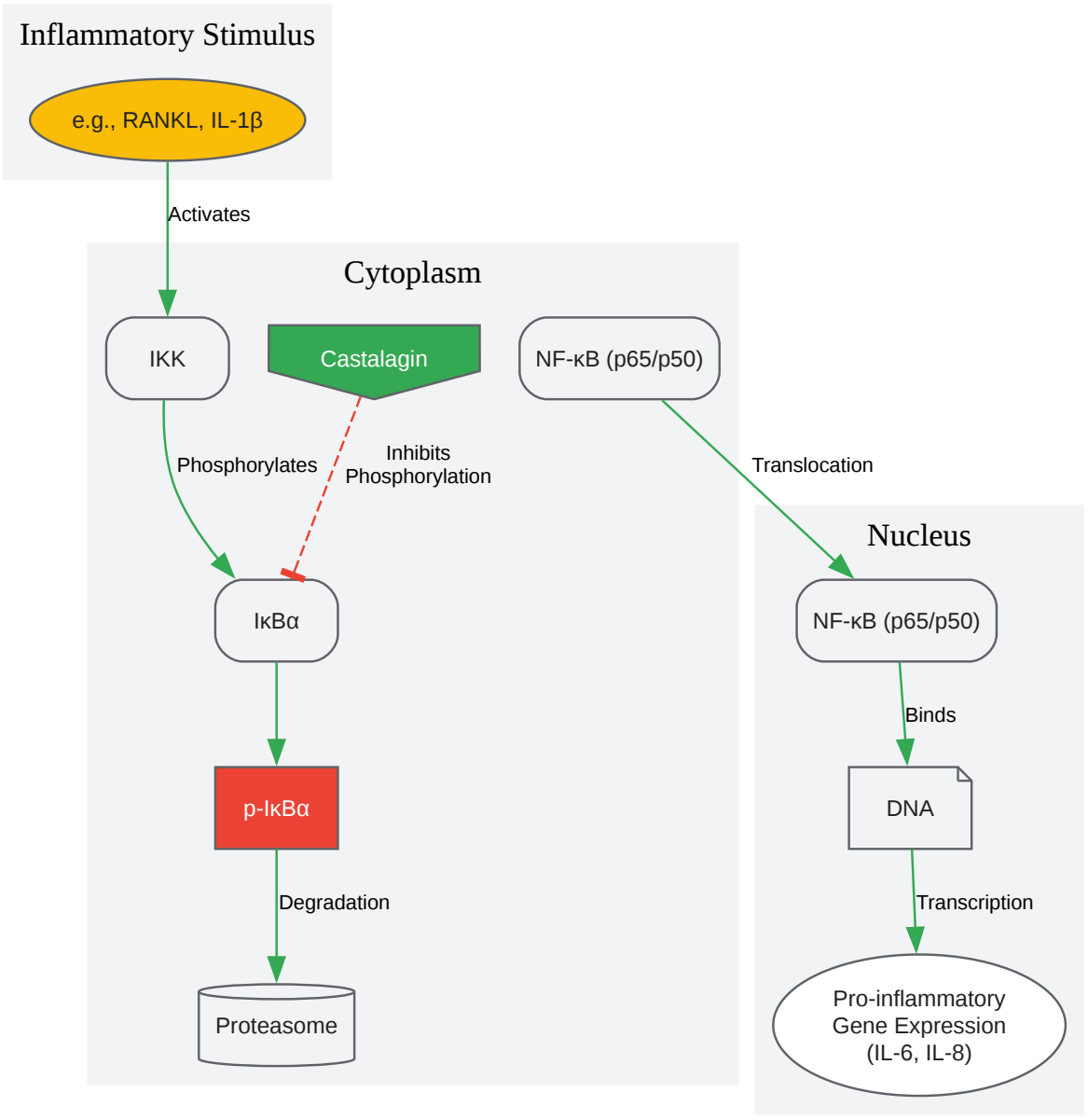
Signaling Pathways and Experimental Workflows

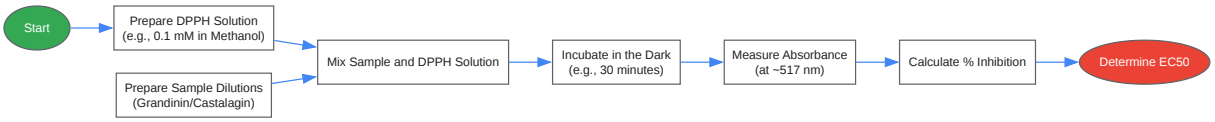
To visually represent the mechanisms of action and experimental procedures discussed, the following diagrams have been generated using the DOT language.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.





Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Grandinin down-regulates phosphorylation of epidermal growth factor receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Grandinin down-regulates phosphorylation of epidermal growth factor receptor - PMC [pmc.ncbi.nlm.nih.gov]
- 3. e-century.us [e-century.us]
- To cite this document: BenchChem. [A Comparative Analysis of Grandinin and Castalagin for Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216238/docs#a-comparative-analysis-of-grandinin-and-castalagin-for-drug-development-professionals]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.